

A Comprehensive Technical Guide to 2,3-Dimethoxyaniline

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Compound of Interest

Compound Name: 2,3-Dimethoxyaniline

Cat. No.: B1295422

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For Researchers, Scientists, and Drug Development Professionals

This whitepaper provides an in-depth overview of the physical, chemical, and spectral properties of **2,3-Dimethoxyaniline**, a key intermediate in organic synthesis. It includes detailed experimental protocols and explores its applications, particularly within the pharmaceutical and dye industries.

Core Properties of 2,3-Dimethoxyaniline

2,3-Dimethoxyaniline, also known as 2,3-dimethoxybenzenamine, is an aromatic organic compound.^[1] Its structure consists of a benzene ring substituted with an amino group and two adjacent methoxy groups.^[1] This arrangement of functional groups dictates its chemical behavior and physical characteristics.

General and Physical Properties

The fundamental physical and identifying properties of **2,3-Dimethoxyaniline** are summarized in the tables below. The compound typically appears as a colorless to yellow or orange clear liquid. Some sources may also describe it as a yellow to brown solid, which may depend on purity and storage conditions.^[1]

Table 1: General Properties

Property	Value
CAS Number	6299-67-8[1][2][3]
Molecular Formula	C ₈ H ₁₁ NO ₂ [1][2][3][4]
Molecular Weight	153.18 g/mol [3][4]
IUPAC Name	2,3-dimethoxyaniline[3][4]
Synonyms	2,3-Dimethoxy-phenylamine, Benzenamine, 2,3-dimethoxy-[1][2]
Purity	>98.0% (GC)

Table 2: Physical and Chemical Properties

Property	Value
Physical State (at 20°C)	Liquid or Solid[1]
Boiling Point	93 °C at 1.4 mmHg[2], 250.1 °C at 760 mmHg[1]
Density / Specific Gravity (20/20)	1.14 g/cm ³ [2]
Refractive Index	1.56, 1.5630-1.5650[2]
Solubility	Sparingly soluble in water.[1] Soluble in organic solvents.

Spectral Data

Spectral analysis is crucial for the structural elucidation and purity confirmation of **2,3-Dimethoxyaniline**. Key spectral data identifiers are available from various databases.

Table 3: Spectral Database Information

Spectral Data Type	Database Reference
^1H NMR, ^{13}C NMR, IR, MS	Available on resources like ChemicalBook and SpectraBase.[5][6]
SDBS (AIST Spectral DB) No.	19403

Chemical Reactivity and Stability

The chemical nature of **2,3-Dimethoxyaniline** is defined by the interplay of its aromatic ring, the electron-donating amino ($-\text{NH}_2$) group, and the two methoxy ($-\text{OCH}_3$) groups. The amino group imparts basic properties, allowing it to react with acids to form salts.

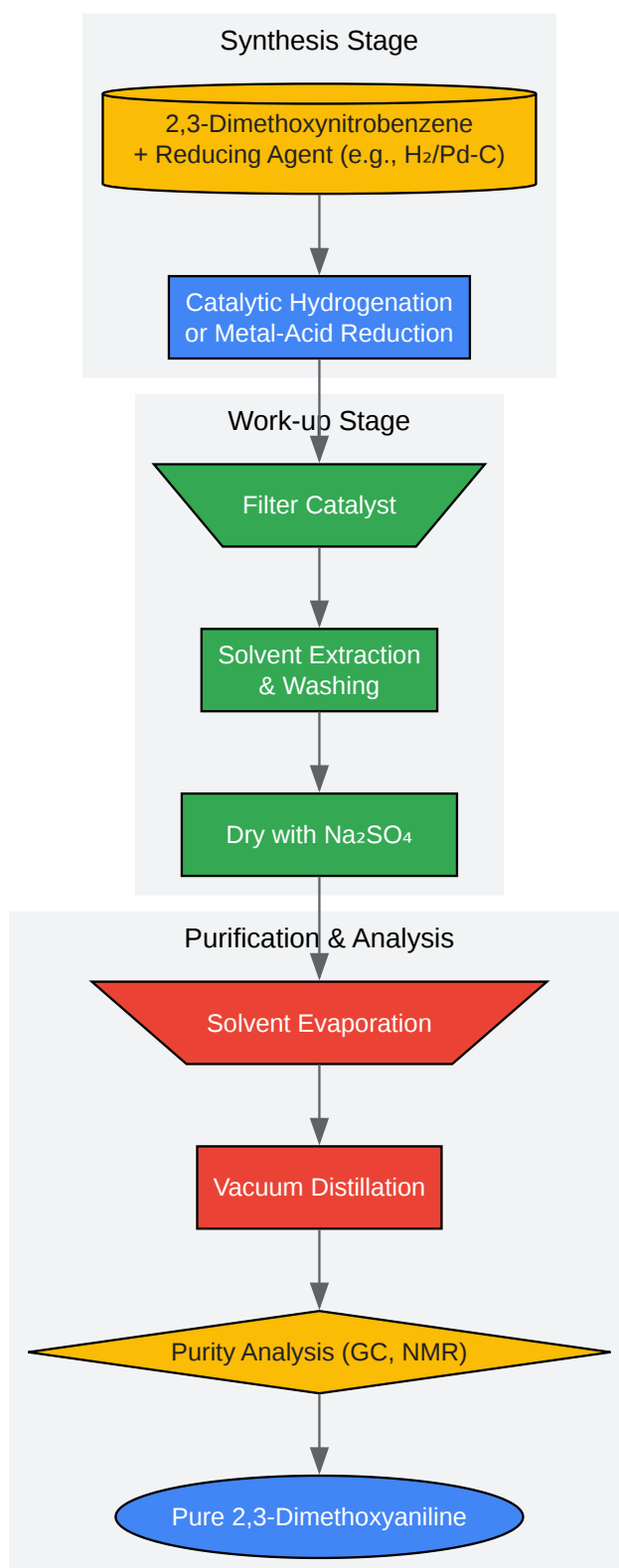
The compound is noted to be sensitive to light, air, and heat. Therefore, proper storage is essential to maintain its integrity. It should be stored under an inert gas atmosphere in a refrigerated environment (0-10°C) and kept in a dark place.

Experimental Protocols

While specific, detailed experimental protocols for **2,3-Dimethoxyaniline** are not extensively published in the provided results, general methodologies for the synthesis, purification, and analysis of similar anilines can be described.

Synthesis Workflow

The synthesis of substituted anilines often involves the reduction of the corresponding nitro compound. For **2,3-Dimethoxyaniline**, this would involve the reduction of 2,3-dimethoxynitrobenzene. A general workflow for such a synthesis is outlined below.



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Caption: General workflow for the synthesis and purification of **2,3-Dimethoxyaniline**.

Methodology:

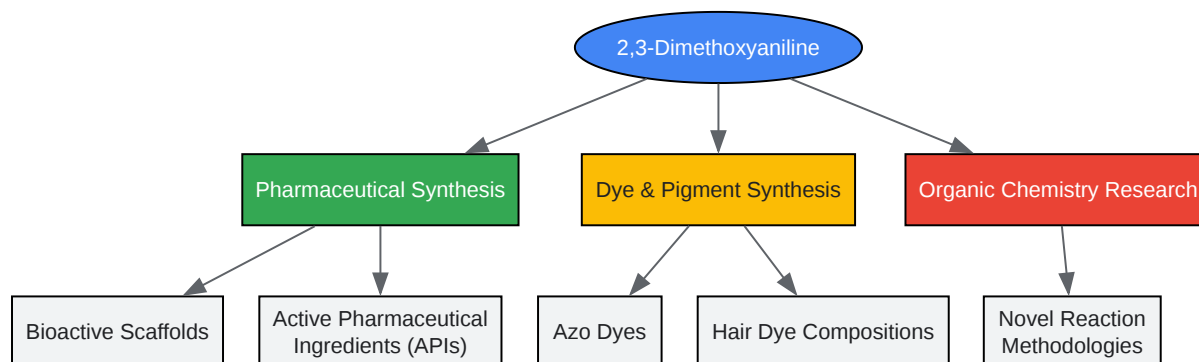
- **Reduction:** The nitroaromatic precursor (2,3-dimethoxynitrobenzene) is dissolved in a suitable solvent (e.g., ethanol, ethyl acetate).
- **Catalysis:** A catalyst, such as Palladium on carbon (Pd/C), is added, and the mixture is subjected to a hydrogen atmosphere. Alternatively, metal-acid systems like Sn/HCl can be used.
- **Work-up:** Upon reaction completion, the catalyst is removed by filtration. The filtrate is typically neutralized, and the product is extracted into an organic solvent. The organic layer is washed and dried.
- **Purification:** The crude product is purified, commonly by vacuum distillation, given its boiling point of 93°C at 1.4 mmHg.[\[2\]](#)

Analytical Protocols

- **Gas Chromatography (GC):** To determine purity, a sample is dissolved in a volatile solvent and injected into a GC instrument equipped with a suitable column (e.g., a non-polar capillary column) and a flame ionization detector (FID). The percentage purity is calculated from the relative peak areas.
- **Nonaqueous Titration:** As a basic compound, the purity of **2,3-Dimethoxyaniline** can also be assessed by titration with a standardized acid (e.g., perchloric acid) in a nonaqueous solvent.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** For structural confirmation, a sample is dissolved in a deuterated solvent (e.g., CDCl₃) and analyzed by ¹H and ¹³C NMR spectroscopy.[\[6\]](#)
- **Mass Spectrometry (MS):** MS analysis provides information on the molecular weight and fragmentation pattern, confirming the compound's identity.

Applications in Research and Drug Development

2,3-Dimethoxyaniline serves as a versatile building block in various synthetic applications.



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Caption: Key application areas for **2,3-Dimethoxyaniline** in various industries.

- **Pharmaceutical Industry:** It is utilized as a starting material or intermediate for synthesizing complex molecules with potential therapeutic properties.[1] Its structure can be incorporated into various bioactive scaffolds.
- **Dye Synthesis:** The compound is a precursor in the production of dyes and pigments.[1] The amino group can be diazotized and coupled to form azo dyes. It has also been mentioned for use in hair dye compositions.[7]
- **Organic Chemistry Research:** In a laboratory setting, it serves as a reagent for developing new synthetic methodologies and exploring different reaction pathways.[1]

Safety and Handling

2,3-Dimethoxyaniline is classified as harmful. It is harmful if swallowed, in contact with skin, or if inhaled. It also causes skin and eye irritation.

- **GHS Hazard Statements:** H302, H312, H315, H319, H332.
- **Precautionary Measures:** When handling, avoid breathing mist or vapors. Use appropriate personal protective equipment (PPE), including gloves and eye protection. Ensure work is conducted in a well-ventilated area. In case of contact, wash the affected area with plenty of water and seek medical advice if feeling unwell.

This guide consolidates the essential technical information on **2,3-Dimethoxyaniline**, providing a valuable resource for professionals in scientific research and development. Its well-defined properties and reactive nature make it a significant component in the synthesis of a wide array of valuable compounds.

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